

A Comprehensive Technical Guide to 4-Bromo-3-methylbenzonitrile (CAS: 41963-20-6)

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzonitrile

Cat. No.: B1271910

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Abstract

This technical guide provides an in-depth overview of **4-Bromo-3-methylbenzonitrile** (CAS No. 41963-20-6), a key organohalogen aromatic compound. It serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} This document collates essential information on its chemical and physical properties, detailed spectroscopic data, established synthesis protocols, and key applications, with a focus on its role in organic synthesis and drug discovery. Safety and handling information is also provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

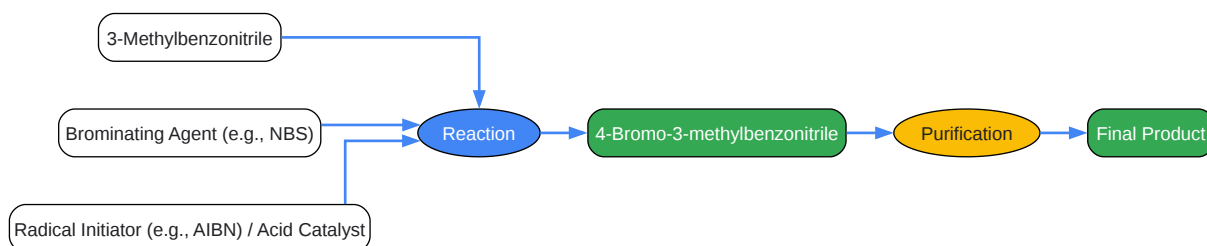
4-Bromo-3-methylbenzonitrile is a white to off-white crystalline solid at room temperature.^[1] It is characterized by a benzene ring substituted with a bromine atom, a methyl group, and a nitrile functional group. This substitution pattern imparts unique reactivity, making it a versatile building block in organic chemistry.^[2] The compound is sparingly soluble in water but shows moderate solubility in organic solvents such as ethanol and acetone.^{[1][2]}

Table 1: Physicochemical Properties of **4-Bromo-3-methylbenzonitrile**

| Property | Value | Reference |
|-------------------|--|--------------------------------------|
| CAS Number | 41963-20-6 | [1][3][4][5][6][7][8][9][10][11][12] |
| Molecular Formula | C ₈ H ₆ BrN | [2][4][6][7][9][10][12][13] |
| Molecular Weight | 196.04 g/mol | [3][4][6][7][10][12][14] |
| Appearance | White to light yellow crystalline powder | [1][8][10] |
| Melting Point | 53-57 °C | [3][8][14] |
| Solubility | Insoluble in water | [1][8] |
| SMILES | <chem>Cc1cc(ccc1Br)C#N</chem> | [2][4][6][9][14] |
| InChI Key | SKXUZFJOLNNWIG-UHFFFAOYSA-N | [4][9][14] |

Synthesis

The primary synthesis of **4-Bromo-3-methylbenzonitrile** typically involves the bromination of 3-methylbenzonitrile.[1] A common method is electrophilic aromatic substitution, where a brominating agent is introduced under controlled acidic conditions to ensure regioselectivity. Another approach is radical bromination using N-bromosuccinimide (NBS) with a radical initiator.[1]



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General synthesis workflow for **4-Bromo-3-methylbenzonitrile**.

Experimental Protocol: Radical Bromination of 3-Methylbenzonitrile (Wohl-Ziegler Reaction)

This protocol is adapted from the general procedure for benzylic bromination, a common method for synthesizing such compounds.^[15]

- Materials: 3-Methylbenzonitrile, N-Bromosuccinimide (NBS), Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) as a radical initiator, and an anhydrous solvent such as carbon tetrachloride (CCl₄).^[15]
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-methylbenzonitrile in the anhydrous solvent.^[15]
 - Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of the radical initiator.^[15]
 - Heat the reaction mixture to reflux under an inert atmosphere (e.g., nitrogen or argon). The reaction can be initiated by light.^[15]
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).^[15]
 - Once the reaction is complete, cool the mixture to room temperature.^[15]
 - Filter off the succinimide byproduct.^[15]
 - Wash the filtrate with water and brine, then dry over anhydrous sodium sulfate.^[15]
 - Remove the solvent under reduced pressure to yield the crude product.^[15]
- Purification: The crude **4-Bromo-3-methylbenzonitrile** can be purified by recrystallization.^[15]

- Dissolve the crude solid in a minimum amount of a hot suitable solvent.[15]
- If colored impurities are present, a small amount of activated charcoal can be added, and the hot solution is filtered.[15]
- Allow the solution to cool slowly to room temperature, and then in an ice bath to promote crystallization.[15]
- Collect the crystals by vacuum filtration.[15]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **4-Bromo-3-methylbenzonitrile**. Experimental and theoretical studies using Fourier-transform infrared (FTIR) and FT-Raman spectroscopy have been conducted to investigate its vibrational properties.[16][17]

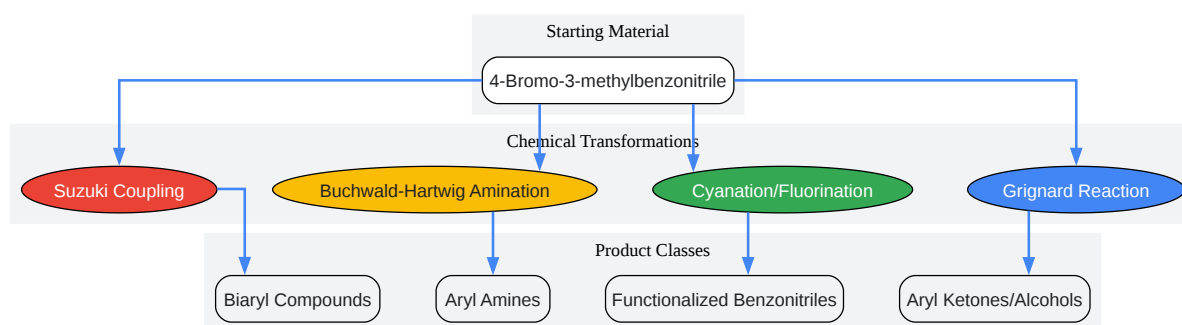
Table 2: Key Spectroscopic Data for **4-Bromo-3-methylbenzonitrile**

| Spectroscopic Technique | Key Peaks/Signals | Reference |
|------------------------------|--|-----------|
| FTIR (cm ⁻¹) | 2217 (C≡N stretch) | [17] |
| FT-Raman (cm ⁻¹) | 2338 (C≡N stretch), 1040, 522, 254 (C-Br vibrations) | [17][18] |
| GC-MS (m/z) | Top Peak: 116, 2nd Highest: 89, 3rd Highest: 115 | [4] |

A detailed theoretical and experimental study of its vibrational spectra has been performed using Density Functional Theory (DFT) with the B3LYP method.[16][17] The assignments for the vibrational modes have been reported, confirming the molecular structure.[18]

Applications in Organic Synthesis

4-Bromo-3-methylbenzonitrile is a versatile intermediate in organic synthesis, primarily utilized as a building block for more complex molecules in the pharmaceutical and agrochemical industries.[1][2] The presence of the bromine atom and the nitrile group allows for a variety of chemical transformations.



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Role as a versatile intermediate in organic synthesis.

Key applications include:

- **Synthesis of Pharmaceutical Compounds:** It is used in the synthesis of various pharmaceutical agents, including antihypertensive agents and kinase inhibitors.[1]
- **Agrochemicals:** It serves as a precursor in the production of herbicides and insecticides.[1]
- **Materials Science:** It is used in the preparation of nitrile-based polymers and liquid crystals. [1] It can also be used to synthesize 2,4,6-tris(4-bromo-3-methyl-phenylene)-1,3,5-triazine and 4-fluoro-3-methylbenzonitrile.[3][8]
- **Proteomics Research:** It is described as a nitrile compound for proteomics research.[7][8][12]

Safety and Handling

4-Bromo-3-methylbenzonitrile is considered a hazardous chemical.[1]

Table 3: GHS Hazard Information

| Hazard Class | Hazard Code | Description |
|----------------------------|-------------|------------------------------|
| Acute Toxicity, Oral | H302 | Harmful if swallowed |
| Acute Toxicity, Dermal | H312 | Harmful in contact with skin |
| Acute Toxicity, Inhalation | H332 | Harmful if inhaled |

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER or doctor/physician if you feel unwell.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Personal Protective Equipment (PPE):

- Respiratory Protection: Dust mask type N95 (US).
- Eye Protection: Eyeshields.
- Hand Protection: Gloves.

It is recommended to handle this compound in a well-ventilated area and to store it in a cool, dry place away from incompatible substances to maintain its stability.[2]

Conclusion

4-Bromo-3-methylbenzonitrile is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and material science sectors. Its well-defined chemical properties and reactivity make it a key starting material for the synthesis of a wide range of complex organic molecules. This guide provides essential technical information to support its safe and effective use in research and development.

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